

Stability and Storage of 2,6-Difluoronicotinaldehyde: A Technical Guide

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Compound of Interest

Compound Name: 2,6-Difluoronicotinaldehyde

Cat. No.: B141074

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Disclaimer: This document provides a comprehensive overview of the known stability and storage conditions for **2,6-Difluoronicotinaldehyde** based on publicly available data. It is important to note that detailed, quantitative stability studies, including degradation kinetics under various stress conditions, are not extensively reported in the scientific literature. The information herein is supplemented with general chemical principles for aromatic aldehydes and fluorinated compounds to offer a thorough guide for researchers, scientists, and drug development professionals. All handling and storage procedures should be conducted with appropriate safety precautions in a controlled laboratory environment.

Overview and Physicochemical Properties

2,6-Difluoronicotinaldehyde is a fluorinated pyridine derivative of interest in medicinal chemistry and materials science. Its chemical structure, featuring an aldehyde group and two fluorine atoms on the pyridine ring, dictates its reactivity and stability. The electron-withdrawing nature of the fluorine atoms and the aldehyde functionality makes the molecule susceptible to certain degradation pathways.

Table 1: Physicochemical Properties of **2,6-Difluoronicotinaldehyde**

Property	Value	Source
CAS Number	155601-65-3	[1]
Molecular Formula	C ₆ H ₃ F ₂ NO	[1]
Molecular Weight	143.09 g/mol	[2]
Appearance	Colorless to light yellow solid (<19°C) or liquid (>20°C)	[1]
Melting Point	19-20 °C	[1][3]
Boiling Point	64-66 °C at 15 mmHg	[1][3]
Density	1.378 g/cm ³	[1][3]
pKa (Predicted)	-7.89 ± 0.10	[1]

Recommended Storage Conditions

Proper storage is critical to maintain the integrity and purity of **2,6-Difluoronicotinaldehyde**. The compound is known to be sensitive to moisture.[1]

Table 2: Recommended Storage Conditions

Parameter	Recommendation	Rationale
Temperature	Store in a freezer at or below -20°C.	To minimize degradation from thermal stress and maintain its solid state, reducing volatility and reactivity.[1][3]
Atmosphere	Store under an inert atmosphere (e.g., Argon or Nitrogen).	To prevent oxidation of the aldehyde group and potential reactions with atmospheric components.[1][3]
Moisture	Keep container tightly sealed and in a dry environment. The compound is moisture-sensitive.	To prevent hydrolysis of the aldehyde and other moisture-mediated degradation.[1]
Light	Store in a light-proof container.	Although specific photostability data is unavailable, aromatic aldehydes can be susceptible to photodegradation.

Stability Profile and Potential Degradation Pathways

While specific degradation kinetics for **2,6-Difluoronicotinaldehyde** are not publicly available, an understanding of its chemical structure allows for the prediction of its stability profile and potential degradation pathways.

Chemical Incompatibilities

To ensure stability, **2,6-Difluoronicotinaldehyde** should not be stored with the following classes of reagents:

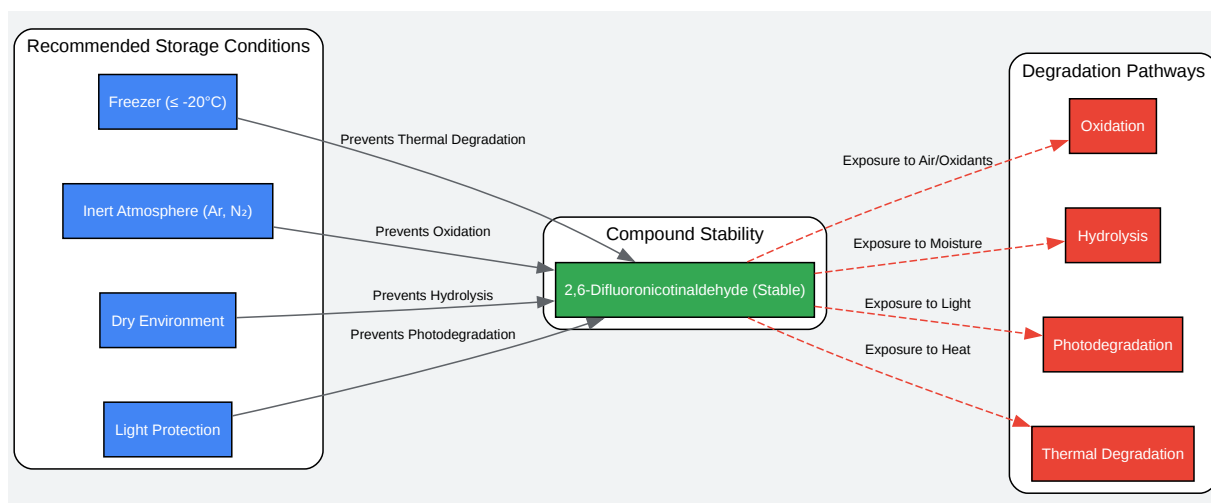
- Strong Oxidizing Agents: The aldehyde group is susceptible to oxidation to the corresponding carboxylic acid.
- Strong Reducing Agents: The aldehyde can be reduced to the corresponding alcohol.
- Strong Bases: Can catalyze aldol condensation or other undesired side reactions.

- Strong Acids: May lead to polymerization or other acid-catalyzed degradation reactions.

Predicted Degradation Pathways

- Oxidation: The most probable degradation pathway is the oxidation of the aldehyde group to 2,6-difluoronicotinic acid, especially in the presence of air (oxygen). This can be accelerated by light and heat.
- Hydrolysis: As the compound is noted to be moisture-sensitive, hydration of the aldehyde to form an unstable geminal diol is possible, which could facilitate further reactions.
- Photodegradation: Aromatic aldehydes can undergo various photochemical reactions upon exposure to UV light, including photo-oxidation and radical-mediated polymerization.
- Thermal Decomposition: At elevated temperatures, decomposition may occur, though the specific products are unknown.

Below is a diagram illustrating the logical relationship between storage conditions and the stability of the compound.



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Caption: Logical relationship between storage conditions and compound stability.

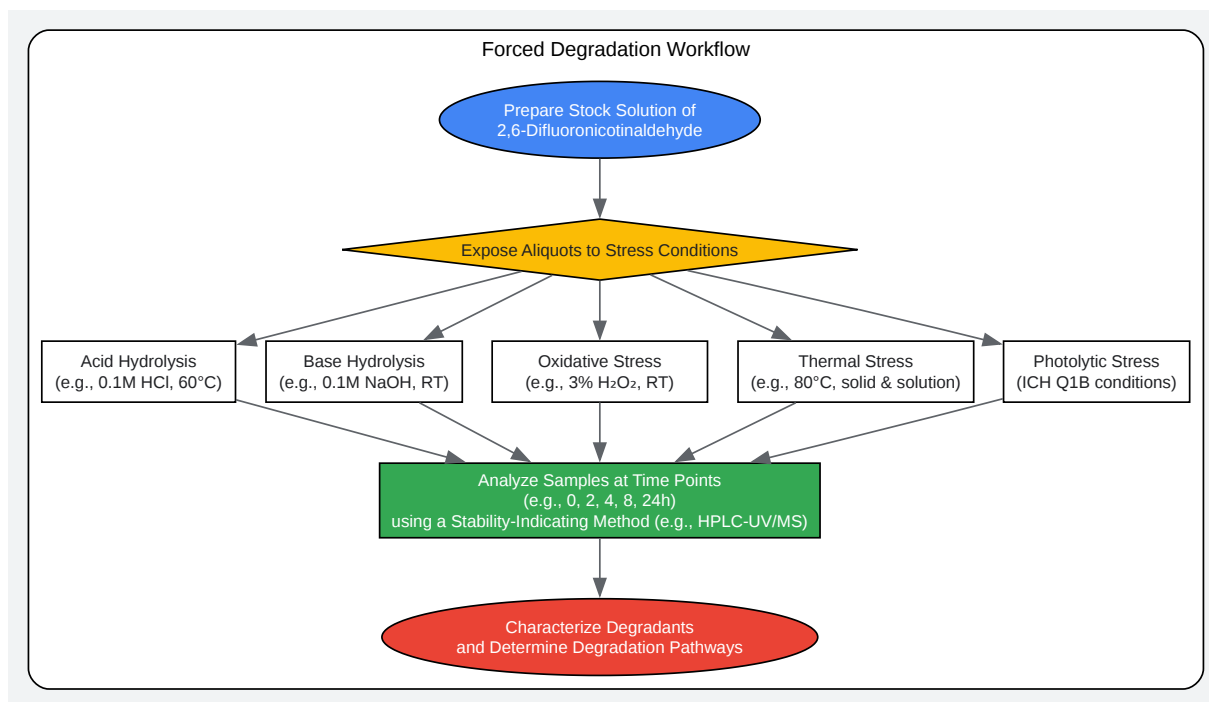
General Experimental Protocols for Stability Testing

For researchers needing to generate specific stability data for **2,6-Difluoronicotinaldehyde**, the following general protocols, based on ICH guidelines, can be adapted.

Forced Degradation Studies

Forced degradation studies are essential to understand the intrinsic stability of the molecule and to develop stability-indicating analytical methods.

Workflow for Forced Degradation Studies:



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Caption: Experimental workflow for forced degradation studies.

Methodology:

- Preparation of Stock Solution: Prepare a stock solution of **2,6-Difluoronicotinaldehyde** in a suitable solvent (e.g., acetonitrile or methanol) at a known concentration (e.g., 1 mg/mL).
- Stress Conditions:
 - Acid Hydrolysis: Mix the stock solution with an equal volume of 0.1 M HCl. Keep the solution at an elevated temperature (e.g., 60°C).

- Base Hydrolysis: Mix the stock solution with an equal volume of 0.1 M NaOH. Keep the solution at room temperature.
- Oxidative Degradation: Mix the stock solution with an equal volume of 3% hydrogen peroxide. Keep the solution at room temperature.
- Thermal Degradation: Expose both the solid compound and the stock solution to elevated temperatures (e.g., 80°C).
- Photostability: Expose the stock solution to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter, as per ICH Q1B guidelines. A control sample should be kept in the dark.
- Sample Analysis: At specified time points (e.g., 0, 2, 4, 8, 24 hours), withdraw aliquots of the stressed samples, neutralize if necessary, and dilute to a suitable concentration for analysis.
- Analytical Method: Employ a validated stability-indicating HPLC method, preferably with a mass spectrometric detector (HPLC-MS), to separate the parent compound from its degradation products.
- Data Evaluation: Calculate the percentage of degradation. Identify and characterize the major degradation products using techniques like MS/MS and NMR.

Long-Term and Accelerated Stability Studies

To determine the shelf-life and confirm the recommended storage conditions, long-term and accelerated stability studies should be performed on the solid material in its intended packaging.

Table 3: General Protocol for Long-Term and Accelerated Stability Studies

Study Type	Storage Condition	Minimum Duration	Testing Frequency
Long-Term	-20°C ± 5°C	12 months	0, 3, 6, 9, 12 months
Accelerated	5°C ± 3°C	6 months	0, 3, 6 months
Accelerated	25°C ± 2°C / 60% RH ± 5% RH	6 months	0, 3, 6 months

At each time point, the sample should be tested for appearance, purity (by a stability-indicating HPLC method), and any other relevant quality attributes.

Conclusion

2,6-Difluoronicotinaldehyde is a reactive molecule that requires specific storage conditions to ensure its stability. The primary recommendations are storage at or below -20°C under an inert, dry atmosphere, and protected from light. The aldehyde functionality is prone to oxidation, making the exclusion of air critical. While quantitative degradation data is scarce, the provided guidelines on potential degradation pathways and general experimental protocols for stability testing offer a framework for researchers to handle this compound effectively and to generate in-house stability data as needed. Adherence to these storage and handling practices will help ensure the quality and reliability of **2,6-Difluoronicotinaldehyde** in research and development applications.

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